

Technical Guide: Safety, Handling, and MSDS of 2-sec-butoxy-3-methoxybenzaldehyde

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Compound of Interest

Compound Name: 2-Sec-butoxy-3-methoxybenzaldehyde
CAS No.: 872183-67-0
Cat. No.: B1321578

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Document Control:

- Compound: [2-sec-butoxy-3-methoxybenzaldehyde](#)^{[1][2]}
- CAS Number: [872183-67-0](#)^{[1][2]}
- Classification: [Pharmaceutical Intermediate / Fine Chemical](#)^[3]
- Version: 2.0 (Scientific Application Standard)

Part 1: Chemical Identity & Technical Specifications^{[3][4]}

This compound is a functionalized aromatic aldehyde used primarily as a building block in the synthesis of pharmacologically active small molecules.^[4] Its structural features—a sec-butoxy group at the ortho position and a methoxy group at the meta position relative to the aldehyde—

impart specific steric and electronic properties useful for modulating lipophilicity in drug candidates.

Physicochemical Profile[4]

Property	Specification	Technical Note
Molecular Formula	C ₁₂ H ₁₆ O ₃	
Molecular Weight	208.25 g/mol	
Appearance	Light yellow to off-white solid	Color deepens upon oxidation.
Melting Point	40–45 °C (Estimated)	Low-melting solid; may liquefy in warm labs.
Boiling Point	~315 °C (Predicted)	Decomposes before boiling at atm pressure.
Solubility	DMSO, Methanol, DCM, Ethyl Acetate	Insoluble in water.
Reactivity	Air-sensitive (Aldehyde oxidation)	Forms 2-sec-butoxy-3-methoxybenzoic acid upon air exposure.

Structural Context

The sec-butoxy moiety introduces a chiral center, though the CAS 872183-67-0 typically refers to the racemic mixture used in non-stereoselective synthesis. The ortho-alkoxy group can participate in hydrogen bonding or chelating effects during metallation reactions.

Part 2: Hazard Identification (GHS Classification)[5] [6]

While empirical toxicological data for this specific derivative is limited, its classification is derived from structural analogs (e.g., o-anisaldehyde, iso-vanillin derivatives).

Signal Word:WARNING

Hazard Statements (H-Codes)

- H302: Harmful if swallowed.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)
- H315: Causes skin irritation.[\[6\]](#)[\[8\]](#)
- H319: Causes serious eye irritation.[\[8\]](#)
- H335: May cause respiratory irritation.[\[6\]](#)[\[8\]](#)

Precautionary Statements (P-Codes)

- P261: Avoid breathing dust/fume/gas/mist/vapors.[\[10\]](#)[\[8\]](#)
- P280: Wear protective gloves/eye protection/face protection.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.[\[8\]](#) Remove contact lenses if present and easy to do.[\[5\]](#)[\[8\]](#) Continue rinsing.[\[10\]](#)[\[5\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[11\]](#)[\[12\]](#)
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.

Part 3: Operational Protocols & Handling

Storage Strategy (The "Cold-Dark-Inert" Rule)

Aldehydes are prone to autoxidation to carboxylic acids. The 2-alkoxy substitution provides some steric protection, but degradation is inevitable without strict controls.

- Atmosphere: Store under Argon or Nitrogen.
- Temperature: 2–8 °C (Refrigerated).
- Container: Amber glass vials with Teflon-lined caps or Parafilm seals to prevent moisture ingress.

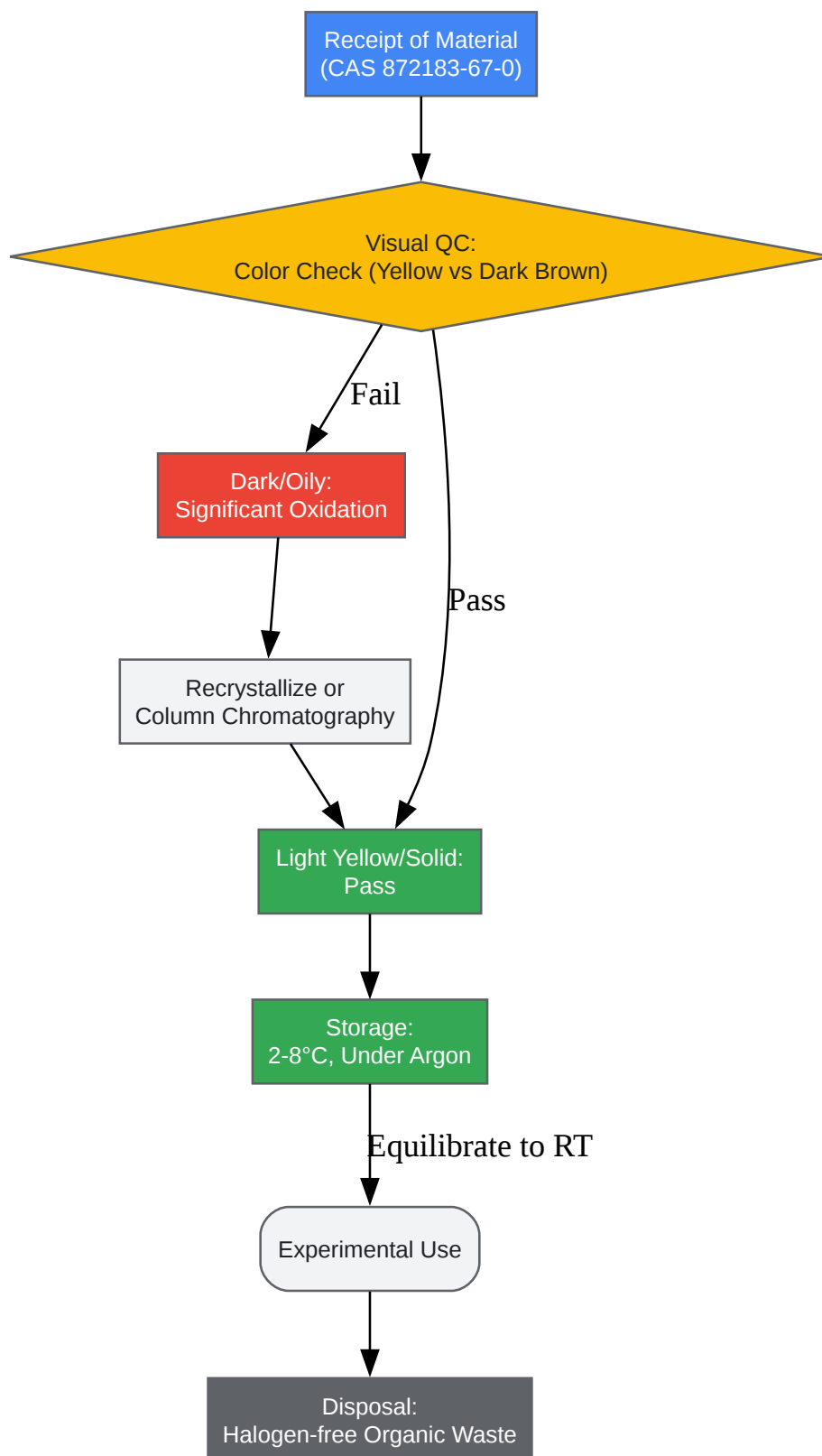
Experimental Handling Workflow

Causality: The low melting point means friction or ambient heat can turn the solid sticky/oily, complicating weighing.

- **Equilibration:** Allow the vial to warm to room temperature inside a desiccator before opening to prevent water condensation on the cold solid.
- **Weighing:** Use anti-static weighing boats. If the solid has liquefied, use a glass Pasteur pipette or positive-displacement pipette.
- **Solvent Choice:** Dissolve immediately in anhydrous solvent (e.g., dry THF or DCM) if used in moisture-sensitive reactions (e.g., Grignard additions, Reductive aminations).

Visualization: Safe Handling Logic

The following diagram outlines the decision matrix for handling this compound to maintain integrity and safety.



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Figure 1: Decision workflow for receipt, quality control, and storage of oxidation-sensitive aldehydes.

Part 4: Emergency Response & Spill Management

Spill Cleanup Protocol

Scenario: A 5g bottle drops and shatters in the fume hood.

- Evacuate & Ventilate: Ensure the fume hood sash is lowered. Alert nearby personnel.
- PPE Upgrade: Double nitrile gloves and safety goggles are mandatory.
- Containment:
 - Solid Spill: Do not sweep aggressively (creates dust). Cover with a damp paper towel (inert solvent like heptane) to adhere dust, then wipe up.
 - Liquid/Melted Spill: Absorb with vermiculite or sand.
- Neutralization: Wipe the surface with a mild 5% sodium bicarbonate solution to neutralize any acidic oxidation byproducts, followed by water and ethanol.
- Disposal: Place waste in a sealed bag labeled "Aldehyde Contaminated Debris" and dispose of as hazardous organic waste.

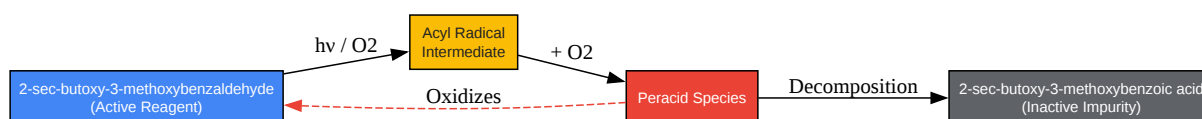
Fire Fighting

- Media: Carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.
- Warning: Do not use a solid water stream, as it may scatter the molten chemical.
- Combustion Products: Carbon monoxide (CO), Carbon dioxide (CO₂).

Part 5: Reactivity & Degradation Pathways

Understanding the degradation helps in troubleshooting failed reactions (e.g., low yields in reductive aminations).

Mechanism: The aldehyde proton is abstracted by radical initiators (light/air), forming an acyl radical which reacts with oxygen to form a peracid, and eventually the carboxylic acid.



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Figure 2: Autoxidation pathway. The presence of the carboxylic acid impurity can quench basic reagents (e.g., NaH, LDA).

Part 6: References

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